

In-Depth Technical Guide to 5-Iodo-4-methylpyrimidine: Structure, Properties, and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Iodo-4-methylpyrimidine**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, physicochemical properties, and a detailed synthesis protocol for **5-Iodo-4-methylpyrimidine**. This document is intended to serve as a valuable resource for researchers and professionals involved in medicinal chemistry and drug development, offering insights into the characteristics and potential applications of this halogenated pyrimidine derivative.

Molecular Structure and Formula

5-Iodo-4-methylpyrimidine is a heterocyclic organic compound belonging to the pyrimidine family. The structure consists of a pyrimidine ring substituted with an iodine atom at the 5th position and a methyl group at the 4th position.

Molecular Formula: $C_5H_5IN_2$ ^[1]

Chemical Structure:

Caption: A flowchart illustrating the synthesis of **5-Iodo-4-methylpyrimidine**.

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References

- 1. chemuniverse.com [chemuniverse.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to 5-Iodo-4-methylpyrimidine: Structure, Properties, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1314226#5-iodo-4-methylpyrimidine-molecular-structure-and-formula>

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Phone: (601) 213-4426
Email: info@benchchem.com